

Safe handling procedures for 1-(Pyridin-2-yl)propane-1,3-diol

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Compound of Interest

Compound Name: 1-(Pyridin-2-yl)propane-1,3-diol

Cat. No.: B3115987

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Technical Support Center: 1-(Pyridin-2-yl)propane-1,3-diol

Disclaimer: The information provided in this guide is intended for trained professionals in research and development. Detailed toxicological and safety data for **1-(Pyridin-2-yl)propane-1,3-diol** (CAS No. 213248-46-5) is limited. The procedures and advice outlined below are based on general principles of laboratory safety and data available for structurally related compounds. A thorough risk assessment should be conducted before handling this chemical.

Chemical Data Summary

The following table summarizes the available quantitative data for **1-(Pyridin-2-yl)propane-1,3-diol** and its isomer.

Property	Value	Source
Identifiers for 1-(Pyridin-2-yl)propane-1,3-diol		
CAS Number	213248-46-5	[1]
Molecular Formula	C ₈ H ₁₁ NO ₂	[1]
Molecular Weight	153.18 g/mol	[1]
Physical & Chemical Properties (Isomer: 2-(Pyridin-2-yl)propane-1,3-diol)		
Density	1.199 g/cm ³	[2]
Boiling Point	328.4°C at 760 mmHg	[2]
Flash Point	152.4°C	[2]
Refractive Index	1.564	[2]
Computational Data		
Topological Polar Surface Area (TPSA)	53.35 Å ²	[1]
logP	0.4974	[1]
Hydrogen Bond Acceptors	3	[1]
Hydrogen Bond Donors	2	[1]
Rotatable Bonds	3	[1]

Frequently Asked Questions (FAQs)

Q1: What Personal Protective Equipment (PPE) is required when handling this compound? A: Standard laboratory PPE is mandatory. This includes:

- Eye Protection: Safety glasses with side shields or chemical splash goggles conforming to standards like NIOSH (US) or EN166 (EU).[3][4]

- Hand Protection: Chemically resistant gloves (e.g., nitrile) must be worn. Inspect gloves before use and use proper removal technique to avoid skin contact.[4]
- Body Protection: A lab coat or other protective clothing should be worn to prevent skin exposure.[3]

Q2: What are the proper storage conditions for **1-(Pyridin-2-yl)propane-1,3-diol**? A: The compound should be stored sealed in a dry, well-ventilated place at 2-8°C.[1][4] Keep the container tightly closed and away from incompatible materials.

Q3: What are the known hazards and incompatibilities? A: While a specific hazard profile is not available, this compound is classified as a hazardous material for shipping purposes.[1] Based on its chemical structure (a pyridine derivative and a diol), potential hazards may include:

- Incompatibilities: Avoid strong oxidizing agents, acid anhydrides, acid chlorides, chloroformates, and reducing agents.[3]
- Hazardous Reactions: No hazardous reactions are expected under normal processing conditions.[3] However, forming explosive mixtures with air on intense heating is a possibility for related compounds.

Q4: How should I handle a spill? A: In the event of a spill:

- Ensure adequate ventilation and remove all sources of ignition.[3][5]
- Wear appropriate personal protective equipment (PPE), including respiratory protection if necessary.[4]
- Absorb the spill with an inert, non-combustible material (e.g., sand, earth, vermiculite).[3][4]
- Collect the absorbed material into a suitable, closed container for disposal as hazardous waste.[4]
- Do not let the product enter drains or waterways.[4]

Q5: What are the first-aid measures in case of exposure? A:

- **Eye Contact:** Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. Seek medical attention if irritation persists.[6]
- **Skin Contact:** Wash off immediately with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. Get medical attention if symptoms occur.[4][6]
- **Inhalation:** Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Consult a physician.[4]
- **Ingestion:** Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[4]

Troubleshooting Guides

Q1: My reaction involving **1-(Pyridin-2-yl)propane-1,3-diol** is giving a low yield. What are the possible causes? A: Low yields can stem from several factors. Consider the following troubleshooting steps:

- **Reagent Purity:** Verify the purity of your starting materials and solvents. The diol functionality is hygroscopic, so moisture may be an issue.
- **Reaction Conditions:** The pyridine nitrogen can be protonated by acid, affecting its reactivity. The hydroxyl groups can coordinate to metal catalysts. Re-evaluate the reaction temperature, time, pH, and catalyst choice.
- **Side Reactions:** The hydroxyl groups can undergo esterification or etherification, while the pyridine ring can participate in nucleophilic substitution reactions.[7] Analyze the crude product mixture by techniques like NMR or LC-MS to identify potential side products and adjust conditions accordingly.

Q2: I'm experiencing difficulties with the purification of this compound. What should I do? A: The presence of two polar hydroxyl groups and a basic pyridine ring makes this compound relatively polar and water-soluble.

- **Chromatography:** Standard silica gel chromatography may be challenging. Consider using a more polar mobile phase (e.g., with methanol or ammonia) or employing reverse-phase chromatography.

- **Extraction:** During aqueous workup, ensure the pH is adjusted to suppress the solubility of the compound in the aqueous layer. The basicity of the pyridine nitrogen means its partitioning between organic and aqueous phases will be highly pH-dependent.
- **Crystallization:** If the compound is a solid, explore different solvent systems for recrystallization to remove impurities.

Experimental Protocols

Detailed experimental protocols for **1-(Pyridin-2-yl)propane-1,3-diol** are not readily available in the literature. However, its synthesis can likely be achieved through established chemical transformations.^[7]

Method 1: Synthesis via Reduction This is a common method for producing diols.

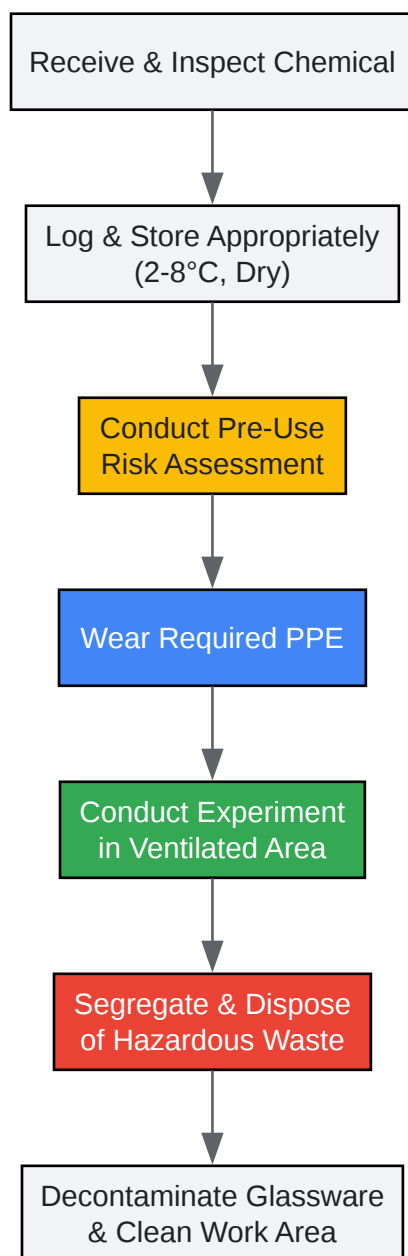
- **Precursor:** Start with a corresponding pyridine derivative containing a ketone or ester functionality, for example, 3-hydroxy-1-(pyridin-2-yl)propan-1-one.
- **Reducing Agent:** Select a suitable reducing agent. Sodium borohydride (NaBH_4) is often used for the reduction of ketones to alcohols due to its mild nature. For esters, a stronger reducing agent like lithium aluminum hydride (LiAlH_4) may be necessary.
- **Procedure:**
 - Dissolve the precursor in an appropriate solvent (e.g., methanol or ethanol for NaBH_4 ; THF or diethyl ether for LiAlH_4).
 - Cool the solution in an ice bath.
 - Slowly add the reducing agent portion-wise while monitoring the temperature.
 - Allow the reaction to stir for a specified time until completion, as monitored by TLC or LC-MS.
 - Carefully quench the reaction (e.g., with water or a dilute acid).
 - Perform an aqueous workup to extract the product.

- Purify the crude product using chromatography or crystallization.

Method 2: Synthesis via Alkylation This method involves building the carbon chain off the pyridine ring.

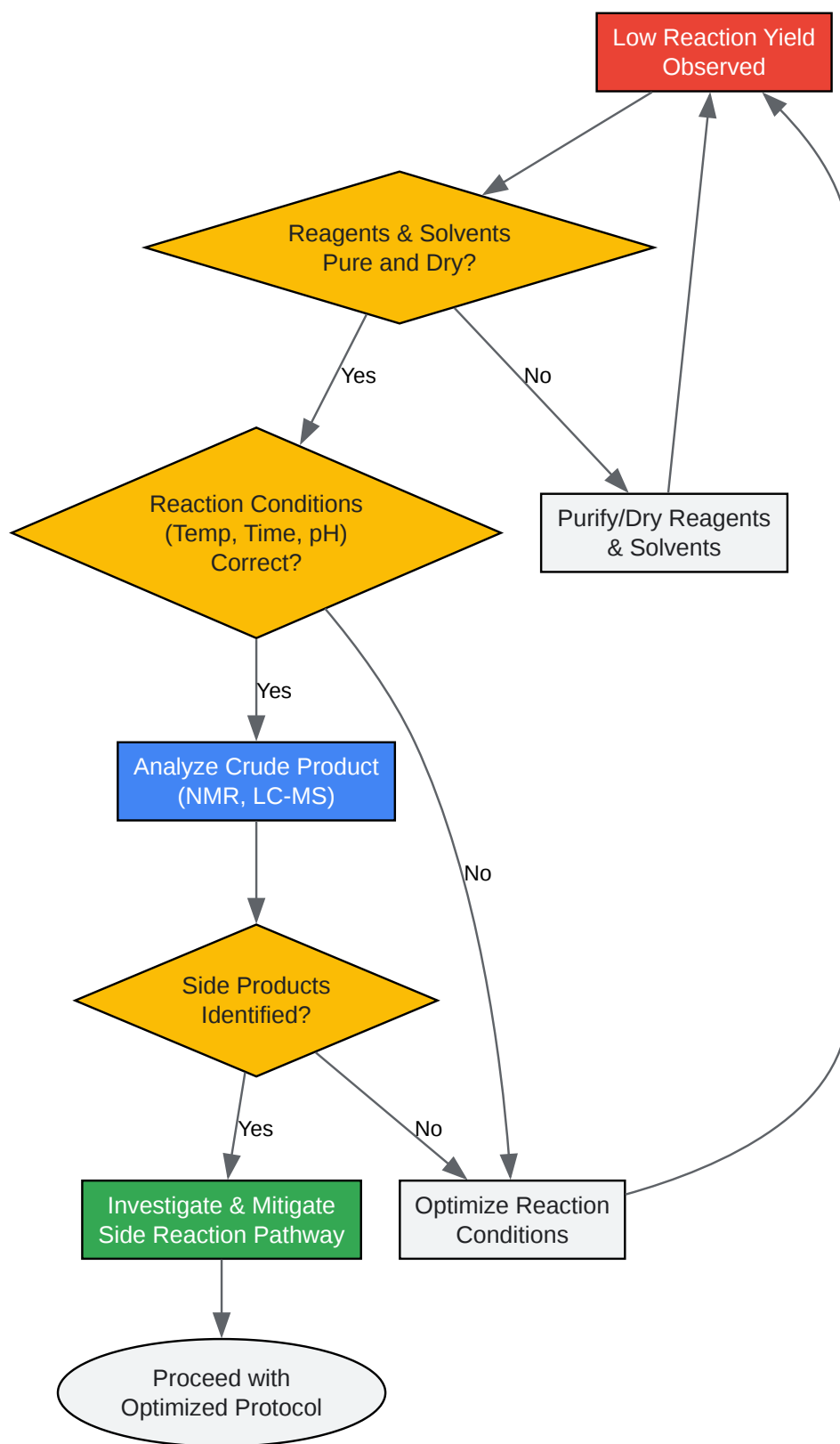
- **Starting Material:** Begin with a suitable pyridine derivative, such as 2-lithiopyridine, which can be generated in situ from 2-bromopyridine and an organolithium reagent.
- **Electrophile:** React the lithiated pyridine with an appropriate electrophile, such as a protected dihydroxypropyl halide.
- **Deprotection:** Following the alkylation step, remove the protecting groups from the hydroxyl functions to yield the final diol.
- **Purification:** Purify the product using standard laboratory techniques.

Process Visualizations



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Caption: General workflow for the safe handling of laboratory chemicals.



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